

In-Depth Technical Guide: Health and Safety Information for 6-Hydroxyhexanamide

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Compound of Interest

Compound Name: 6-Hydroxyhexanamide

Cat. No.: B1338199

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Disclaimer: Detailed toxicological studies and specific experimental protocols for **6-hydroxyhexanamide** (CAS RN: 4547-52-8) are not readily available in the public domain.^[1] This guide is compiled using information from Safety Data Sheets (SDS) for the closely related compound, 6-hydroxyhexanoic acid (CAS RN: 1191-25-9), which shares a similar chemical structure. The information provided should be used as a preliminary guide and for risk assessment purposes, always adhering to the principles of good laboratory practice and consulting with a qualified safety professional.

Hazard Identification and Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), 6-hydroxyhexanoic acid is classified as a hazardous substance.^{[2][3][4]} The primary hazards are related to irritation of the skin, eyes, and respiratory system.^{[3][4]}

Table 1: GHS Hazard Classification for 6-Hydroxyhexanoic Acid

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2] [3][4]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation[2][3][4]
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation[2][3][4]
Acute toxicity, oral	Category 4	H302: Harmful if swallowed[3]

Precautionary Measures and Safe Handling

Strict adherence to precautionary measures is essential to minimize the risk of exposure and ensure a safe working environment.

Table 2: Precautionary Statements for Safe Handling

Type	Code	Precautionary Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
P264	Wash face, hands, and any exposed skin thoroughly after handling.[3]	
P270	Do not eat, drink or smoke when using this product.[3]	
P271	Use only outdoors or in a well-ventilated area.[3]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[3]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[3]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P312	Call a POISON CENTER or doctor if you feel unwell.	
P332 + P313	If skin irritation occurs: Get medical advice/attention.	
P337 + P313	If eye irritation persists: Get medical advice/attention.	

P362 + P364	Take off contaminated clothing and wash it before reuse.	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.[5]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are critical for minimizing exposure.

Table 3: Exposure Controls and Personal Protective Equipment (PPE)

Control Parameter	Recommendation
Engineering Controls	Ensure adequate ventilation, especially in confined areas. Eyewash stations and safety showers should be close to the workstation location. [6]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [6]
Skin Protection	Wear protective gloves and protective clothing.
Respiratory Protection	A NIOSH/MSHA approved respirator is recommended when handling large quantities or in poorly ventilated areas.
Hygiene Measures	Handle in accordance with good industrial hygiene and safety practice. [6]

First-Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Table 4: First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove to fresh air. Get medical attention. If not breathing, give artificial respiration.[6]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention.[6]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[6]
Ingestion	Do NOT induce vomiting. Get medical attention.[6]

Toxicological Information

Detailed toxicological studies with quantitative data such as LD50 or LC50 values for **6-hydroxyhexanamide** are not available in publicly accessible literature. The toxicological properties have not been fully investigated.[4]

Experimental Protocols

Specific experimental protocols for the toxicological assessment of **6-hydroxyhexanamide** are not available. The following is a generalized workflow for the safety assessment of a chemical substance based on standard practices.

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